

Thermodynamic properties of 2-Chloro-2-methylhexane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloro-2-methylhexane

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An In-depth Technical Guide on the Thermodynamic Properties of **2-Chloro-2-methylhexane**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the thermodynamic properties of **2-Chloro-2-methylhexane**. It is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and other chemical synthesis applications. The document summarizes key quantitative thermodynamic data in structured tables, details relevant experimental protocols for the determination of these properties, and presents a visualization of the synthesis pathway.

Introduction

2-Chloro-2-methylhexane (C₇H₁₅Cl) is a tertiary alkyl halide.^{[1][2][3]} Understanding its thermodynamic properties is crucial for a variety of applications, including reaction kinetics, process design, and safety assessments in chemical manufacturing and pharmaceutical development. This guide compiles and presents available data on its fundamental thermodynamic parameters.

Molecular and Physical Properties

A summary of the key molecular and physical properties of **2-Chloro-2-methylhexane** is presented in Table 1. This data is essential for understanding the substance's behavior in various physical and chemical processes.

Table 1: Molecular and Physical Properties of **2-Chloro-2-methylhexane**

Property	Value	Source
Molecular Formula	C7H15Cl	[1][2][3]
Molecular Weight	134.647 g/mol	[1]
CAS Number	4398-65-6	[1][2][3]
Density	0.86 g/cm ³	ChemicalBook
Boiling Point	140 °C at 760 mmHg	[4]
Melting Point	-69.5 °C (estimate)	Guidechem
Flash Point	33.5 °C	Guidechem
Refractive Index	1.419	Guidechem
Vapor Pressure	7.8 ± 0.2 mmHg at 25°C (Predicted)	Guidechem

Thermodynamic Properties

The thermodynamic properties of **2-Chloro-2-methylhexane** are critical for predicting its behavior in chemical reactions and phase transitions. While extensive experimental data for this specific compound is not readily available in public literature, the available information and related concepts are summarized below. The NIST/TRC Web Thermo Tables are a source for critically evaluated thermophysical and thermochemical data, though access is restricted.[1][5]

Table 2: Key Thermodynamic Parameters of **2-Chloro-2-methylhexane**

Parameter	Symbol	Notes	Source
Ideal Gas Heat Capacity	$C_{p,gas}$	Data as a function of temperature is available.	[5][6]
Standard Gibbs Free Energy of Formation	$\Delta_f G^\circ$	[6]	
Enthalpy of Formation at Standard Conditions (gas)	$\Delta_f H^\circ_{gas}$	[6]	
Enthalpy of Fusion at Standard Conditions	$\Delta_{fus} H^\circ$	[6]	
Enthalpy of Vaporization at Standard Conditions	$\Delta_{vap} H^\circ$	Data as a function of temperature is available.	[5][6]
Critical Pressure	P_c	[6]	
Critical Temperature	T_c	[6]	

Experimental Protocols

The determination of thermodynamic properties relies on precise experimental methodologies. Below are detailed protocols for key experiments relevant to haloalkanes.

Calorimetry for Enthalpy of Reaction

Calorimetry is used to measure the heat absorbed or released during a chemical reaction, which corresponds to the enthalpy change (ΔH) at constant pressure.[7][8][9][10][11]

Objective: To determine the enthalpy of a reaction involving an alkyl halide.

Apparatus:

- A coffee-cup calorimeter (an insulated container)[11]

- Thermometer or temperature probe[11]
- Stirring rod
- Balance
- Glassware for measuring reactants

Procedure:

- **Calorimeter Calibration:** The heat capacity of the calorimeter (C_{cal}) must be determined by mixing known amounts of hot and cold water and measuring the final temperature.
- **Reactant Preparation:** Measure precise volumes and concentrations of the reactants. For the synthesis of **2-Chloro-2-methylhexane**, this would involve 2-methyl-2-hexanol and hydrochloric acid.
- **Reaction Initiation:** Place one reactant in the calorimeter and allow it to reach thermal equilibrium. Record the initial temperature ($T_{initial}$).
- **Mixing and Data Collection:** Quickly add the second reactant to the calorimeter, seal it, and begin stirring. Record the temperature at regular intervals until a maximum or minimum temperature is reached and the temperature starts to return to the initial state.[10]
- **Data Analysis:** Plot temperature versus time to extrapolate the final temperature (T_{final}) at the time of mixing.
- **Calculation:** The heat of the reaction (q_{rxn}) is calculated using the formula: $q_{rxn} = -(q_{solution} + q_{calorimeter})$ where:
 - $q_{solution} = m_{solution} \times c_{solution} \times \Delta T$
 - $q_{calorimeter} = C_{cal} \times \Delta T$
 - $\Delta T = T_{final} - T_{initial}$ The enthalpy of reaction (ΔH) is then determined by dividing q_{rxn} by the number of moles of the limiting reactant.

Static Method for Vapor Pressure Measurement

The static method is a direct technique for determining the vapor pressure of a liquid over a range of temperatures.[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

Objective: To measure the vapor pressure of **2-Chloro-2-methylhexane** as a function of temperature.

Apparatus:

- A thermostated sample cell connected to a pressure measuring system (e.g., a capacitance manometer).[\[16\]](#)
- Vacuum pump
- Temperature control system

Procedure:

- **Sample Preparation:** The liquid sample must be thoroughly degassed to remove any dissolved air or other volatile impurities. This is often achieved by repeated freeze-pump-thaw cycles.[\[12\]](#)
- **Equilibration:** The degassed sample is placed in the thermostated cell, which is evacuated. The cell is then brought to the desired temperature and allowed to reach thermal and phase equilibrium.
- **Pressure Measurement:** Once the system is in equilibrium, the pressure of the vapor in the headspace above the liquid is measured by the pressure transducer.[\[14\]](#)
- **Temperature Variation:** The temperature of the cell is then changed to a new setpoint, and the system is allowed to re-equilibrate before another pressure measurement is taken. This is repeated for a range of temperatures.[\[15\]](#)
- **Data Analysis:** The vapor pressure data is typically plotted as $\ln(P)$ versus $1/T$. According to the Clausius-Clapeyron equation, this plot should be linear, and the slope can be used to determine the enthalpy of vaporization (ΔH_{vap}).

Synthesis Workflow

Tertiary alkyl halides like **2-Chloro-2-methylhexane** are commonly synthesized via an SN1 reaction from the corresponding tertiary alcohol.[17][18] The following diagram illustrates the workflow for the synthesis of **2-Chloro-2-methylhexane** from 2-methyl-2-hexanol.



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Caption: Synthesis workflow for **2-Chloro-2-methylhexane**.

Conclusion

This technical guide has summarized the available thermodynamic and physical properties of **2-Chloro-2-methylhexane**. While some specific experimental values for thermodynamic parameters are not widely published, this document provides a foundational understanding through compiled data, detailed experimental protocols for their determination, and a clear visualization of its synthesis. This information is intended to support researchers and professionals in their work involving this compound.

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- To cite this document: BenchChem. [Thermodynamic properties of 2-Chloro-2-methylhexane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1597336#thermodynamic-properties-of-2-chloro-2-methylhexane]

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Phone: (601) 213-4426

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